

Essential Safety and Logistical Information for Handling Atrasentan Hydrochloride

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Compound of Interest

Compound Name: Atrasentan Hydrochloride

Cat. No.: B519724

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for **Atrasentan Hydrochloride**, including personal protective equipment (PPE) recommendations, procedural guidance for handling and disposal, and emergency protocols.

Hazard Identification and Classification

Atrasentan Hydrochloride is classified with the following hazards^{[1][2]}:

- Acute oral toxicity (Category 4): Harmful if swallowed^{[1][2][3]}.
- Skin corrosion/irritation (Category 2): Causes skin irritation^{[1][2][3]}.
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation^{[1][2][3]}.
- Reproductive toxicity (Category 1B): May damage fertility or the unborn child^{[2][3]}.
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation^[1].

Exposure Limits and Engineering Controls

To minimize exposure, it is essential to work in a well-ventilated area.^[1] The following table summarizes the known occupational exposure limit for **Atrasentan Hydrochloride**.

Parameter	Value	Source
Employee Exposure Limit	0.6 mcg/m ³ in 8-hr TWA	[3]

Engineering Controls:

- Use within a chemical fume hood, glovebox, or other process enclosure to control exposure. [3]
- Ensure easy access to a safety shower and eye wash station.[1][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Atrasentan Hydrochloride** to prevent exposure.

PPE Category	Specifications	Rationale
Eye Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1][2]	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Impervious, compatible chemical-resistant gloves.[3][4] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[5]	Prevents skin irritation and absorption.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used when exposure limits may be exceeded or if irritation is experienced.[3][4]	Protects against inhalation of dust or aerosols which may cause respiratory irritation.
Body Protection	Impervious clothing or a complete suit protecting against chemicals.[1][5]	Prevents skin contact.

Procedural Guidance for Safe Handling and Disposal

Adherence to strict protocols is necessary to ensure safety and minimize environmental contamination.

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Read and understand all safety precautions.[3]
- Work Area: Handle the compound in a designated, well-ventilated area, preferably within a chemical fume hood.[3]
- Dispensing: Avoid the formation of dust and aerosols.[1]
- Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the handling area.[2]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizers.[4]

Disposal Plan:

- Waste Collection: Collect waste material in a suitable, labeled, and closed container.
- Disposal Method: Disposal should be carried out by a licensed disposal company in accordance with all applicable federal, state, and local regulations.[1][3] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with regulations.[1]

Emergency Procedures: Accidental Release Measures

In the event of a spill, follow these steps to mitigate the hazard.

Spill Cleanup Protocol:

- Evacuation: Evacuate personnel to a safe area and ensure adequate ventilation.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains or waterways.[1][3]
- Personal Protection: Wear full personal protective equipment, including respiratory protection, during cleanup.[1]
- Cleanup for Powders: Gently sweep or use a wet cloth to collect the material and place it into a suitable container for disposal.[6] Avoid generating dust.
- Cleanup for Solutions: Absorb with a liquid-binding material such as diatomite or universal binders.[1]
- Decontamination: Clean the affected area thoroughly. One method suggests using large, disposable absorbent paper towels moistened with 10% (v/v) bleach.[3]
- Disposal: Dispose of all contaminated materials as hazardous waste according to regulations.[3]

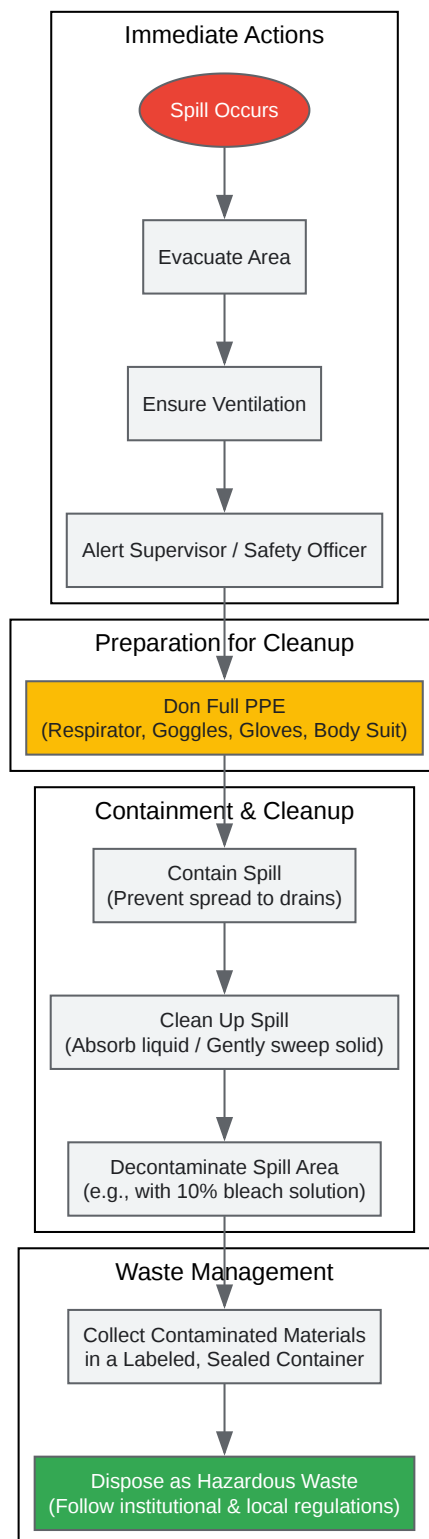
First Aid Measures:

Exposure Route	First Aid Protocol
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately. [1] [2] [3]
If on Skin	Remove contaminated clothing. Wash skin thoroughly with plenty of soap and water. If irritation persists, seek medical attention. [1] [3]
If in Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2] [3]
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [2]

Logical Workflow for Emergency Spill Response

The following diagram outlines the procedural flow for responding to an accidental spill of **Atrasentan Hydrochloride**.

Atrasentan Hydrochloride Spill Response Protocol



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Caption: Workflow for **Atrasentan Hydrochloride** spill response.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. msdsdigital.com [msdsdigital.com]
- 4. biosynth.com [biosynth.com]
- 5. combi-blocks.com [combi-blocks.com]
- 6. ruixibiotech.com [ruixibiotech.com]
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